



Application of LC3in-C42 in Studying Host-Pathogen Interactions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The intricate dance between a host and a pathogen often dictates the outcome of an infection. A key cellular process that plays a pivotal role in this interaction is autophagy, a fundamental mechanism for the degradation and recycling of cellular components. Pathogens can be targeted and eliminated by autophagy (a process termed xenophagy), but many successful pathogens have evolved strategies to evade or even hijack this pathway for their own replication and survival.

LC3in-C42 is a novel, potent, and cell-active covalent inhibitor of Microtubule-associated protein light chain 3 (LC3) A and B, key proteins in the autophagy pathway.[1] With a reported IC50 of 7.6 nM, LC3in-C42 offers a powerful tool for dissecting the precise role of autophagy in host-pathogen interactions.[1] By selectively inhibiting the protein-protein interactions of LC3, LC3in-C42 allows researchers to probe the consequences of a dysfunctional autophagy pathway on pathogen replication, host immune responses, and overall disease pathogenesis.

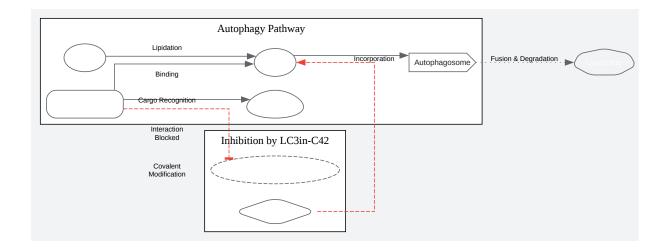
These application notes provide a comprehensive overview of how **LC3in-C42** can be utilized in studying host-pathogen interactions, complete with detailed protocols adapted from established research using other autophagy inhibitors, and quantitative data to illustrate expected outcomes.



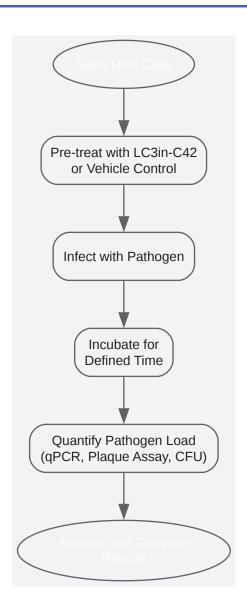
Mechanism of Action of LC3in-C42

LC3in-C42 is a covalent inhibitor that specifically targets LC3A and LC3B. Its mechanism revolves around the disruption of essential protein-protein interactions (PPIs) that are critical for the formation of autophagosomes and the recruitment of cargo for degradation. By covalently modifying LC3, **LC3in-C42** effectively blocks the autophagy process.

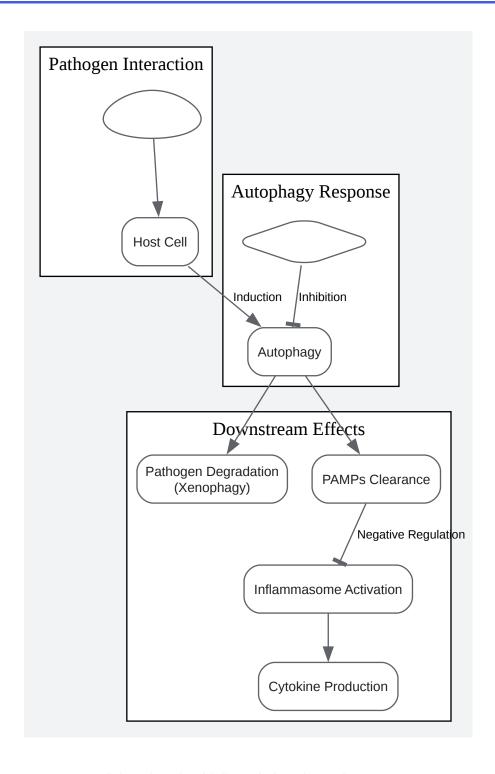












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References

- 1. pubs.acs.org [pubs.acs.org]
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